

Techniques for Measuring KDM4A/KDM4B Inhibition by NSC636819: Application Notes and Protocols

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Compound of Interest

Compound Name: NSC636819

Cat. No.: B1680235

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Introduction

Histone lysine demethylases (KDMs) are critical regulators of gene expression, and their dysregulation is implicated in various diseases, including cancer. KDM4A and KDM4B, in particular, are overexpressed in several cancers, such as prostate cancer, and represent promising therapeutic targets.^{[1][2]} **NSC636819** has been identified as a competitive inhibitor of KDM4A and KDM4B, making it a valuable tool for studying the function of these enzymes and as a potential starting point for drug development.^{[1][3][4]} This document provides detailed application notes and protocols for various established techniques to measure the inhibition of KDM4A and KDM4B by **NSC636819**.

These protocols are designed to provide researchers with the necessary information to quantify the inhibitory potency of **NSC636819** in both biochemical and cellular contexts. The described methods include Amplified Luminescent Proximity Homogeneous Assay (AlphaLISA), Scintillation Proximity Assay (SPA), Isothermal Titration Calorimetry (ITC), and Cellular Thermal Shift Assay (CETSA).

Quantitative Data Summary

The following tables summarize the reported quantitative data for the inhibition of KDM4A and KDM4B by **NSC636819**.

Table 1: In Vitro Inhibition of KDM4A by **NSC636819**

Parameter	Value (μM)	Assay Conditions	Reference
IC ₅₀	6.4	Biochemical demethylation assay	
K _i	5.5	Competitive inhibition kinetics	

Table 2: In Vitro Inhibition of KDM4B by **NSC636819**

Parameter	Value (μM)	Assay Conditions	Reference
IC ₅₀	9.3	Biochemical demethylation assay	
K _i	3.0	Competitive inhibition kinetics	

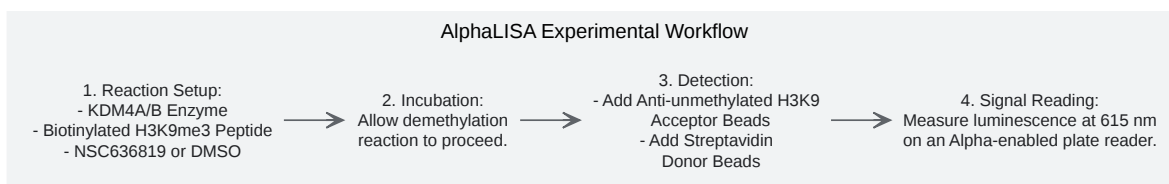
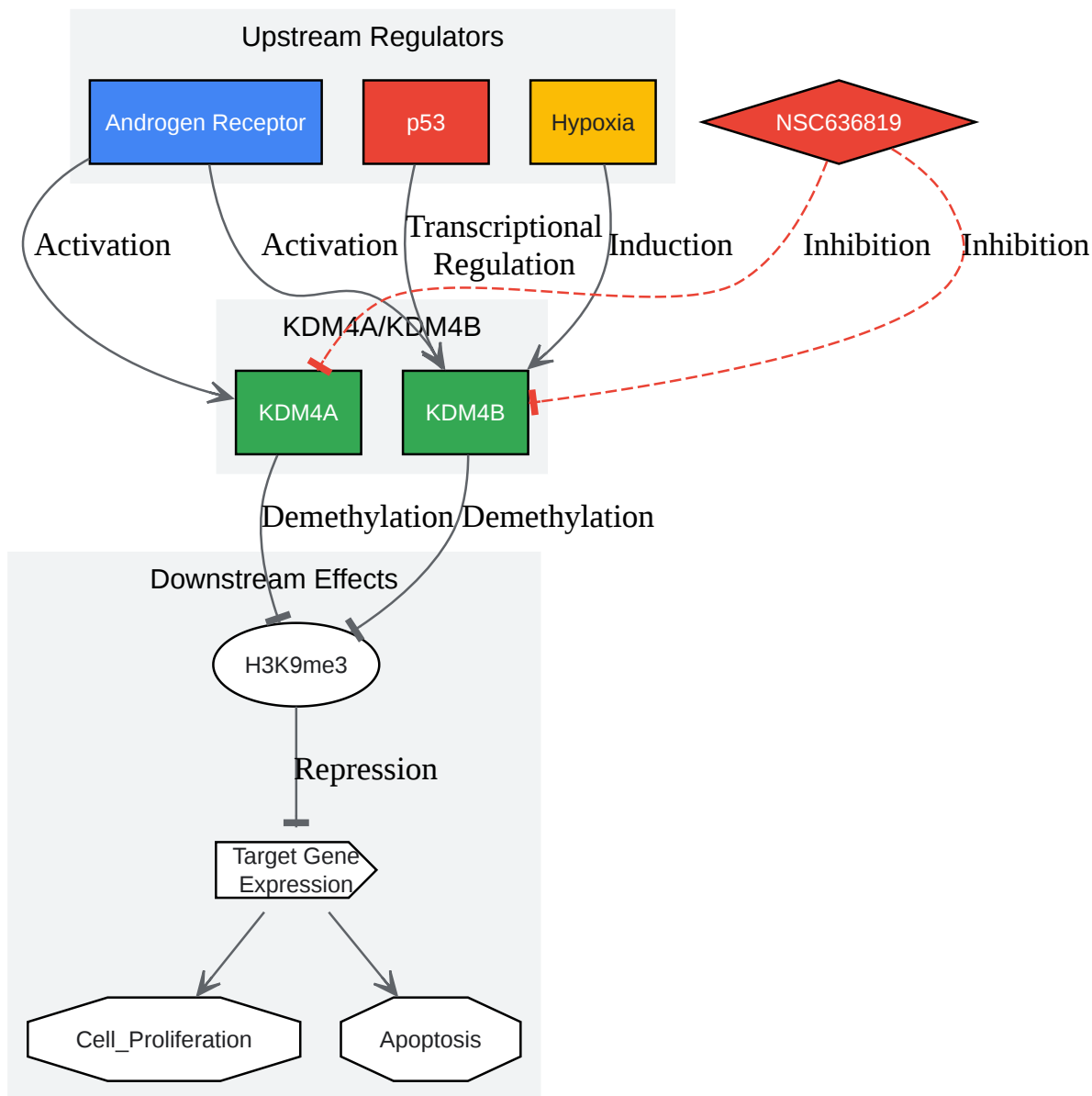
Table 3: Cellular Activity of **NSC636819**

Cell Line	Parameter	Value (μM)	Assay Conditions	Reference
LNCaP	IC ₅₀	16.5	3-day cell viability assay	

Signaling Pathways and Experimental Workflows

To understand the context of KDM4A/KDM4B inhibition, it is crucial to consider their role in cellular signaling. KDM4A and KDM4B are involved in transcriptional regulation through their demethylation of histone H3 lysine 9 trimethylation (H3K9me3), a mark associated with

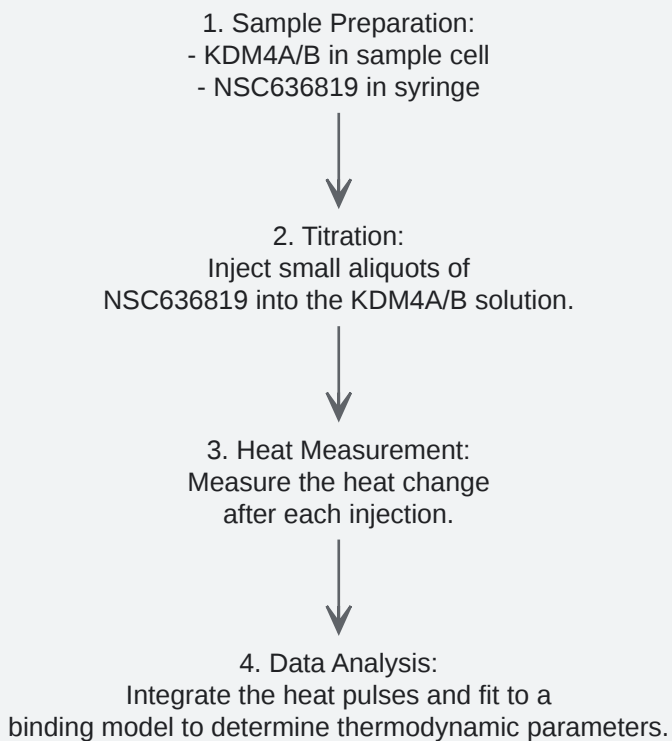
transcriptional repression. They are known to be co-activators of the Androgen Receptor (AR) and are implicated in the p53 signaling pathway.



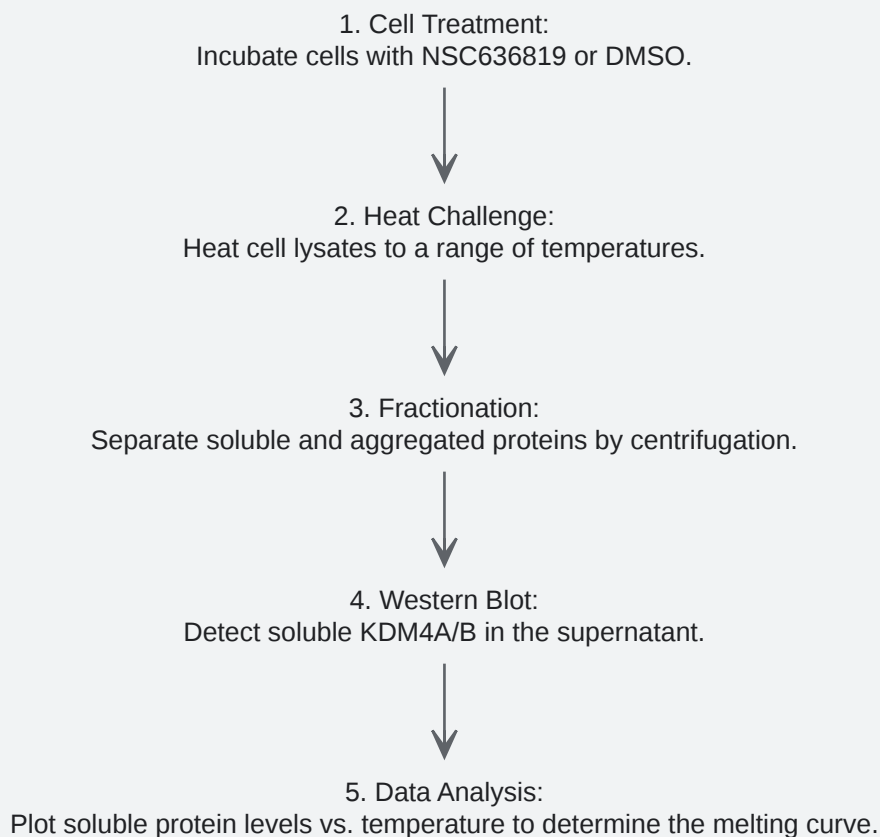
Scintillation Proximity Assay Workflow



Isothermal Titration Calorimetry Workflow



Cellular Thermal Shift Assay Workflow



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References

- 1. KDM4B as a Target for Prostate Cancer: Structural Analysis and Selective Inhibition by a Novel Inhibitor - PMC [pmc.ncbi.nlm.nih.gov]
- 2. pubs.acs.org [pubs.acs.org]

- 3. KDM4B and KDM4A promote endometrial cancer progression by regulating androgen receptor, c-myc, and p27kip1 - PMC [pmc.ncbi.nlm.nih.gov]
- 4. The Diverse Roles of Histone Demethylase KDM4B in Normal and Cancer Development and Progression - PMC [pmc.ncbi.nlm.nih.gov]
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